

Acedoben sodium CAS number and molecular weight

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Compound of Interest

Compound Name: Acedoben sodium

Cat. No.: B12384021

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Acedoben Sodium: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acedoben sodium**, including its chemical properties and its role as a component of the immunomodulatory agent Inosine Pranobex. While information on **Acedoben sodium** as a standalone agent is limited, its function within Inosine Pranobex offers significant insights into its potential biological activities.

Core Properties of Acedoben Sodium

Acedoben sodium is the sodium salt of Acedoben (4-acetamidobenzoic acid). Key quantitative data for both Acedoben and its sodium salt are summarized below.

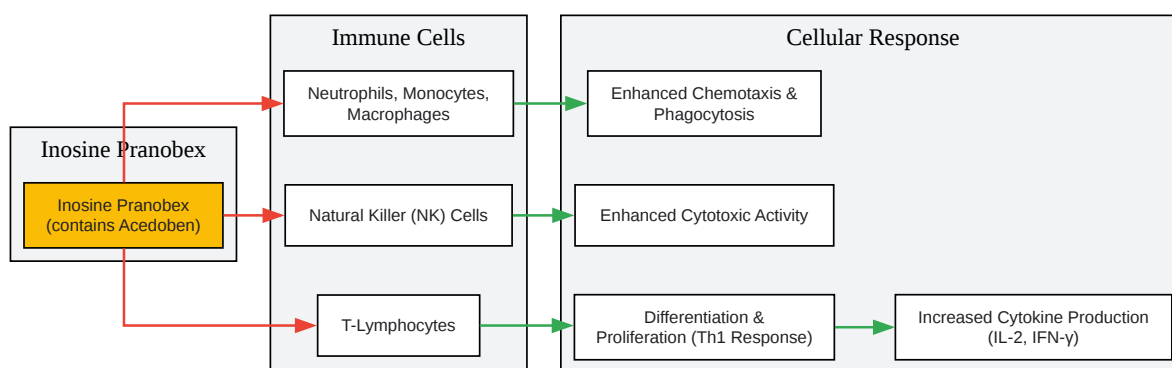
Property	Acedoben Sodium	Acedoben
CAS Number	29305-16-6[1][2][3]	556-08-1[2][4]
Molecular Formula	C ₉ H ₈ NNaO ₃	C ₉ H ₉ NO ₃
Molecular Weight	201.15 g/mol	179.17 g/mol
Synonyms	Sodium 4-acetamidobenzoate	4-Acetamidobenzoic acid, N-Acetyl-PABA, p-Acetamidobenzoic acid

Mechanism of Action: The Role of Acedoben in Inosine Pranobex

Acedoben is a key component of Inosine Pranobex (also known as Inosine Acedoben Dimepranol), an immunomodulatory drug with antiviral properties. Inosine Pranobex is a complex of inosine and dimepranol acedoben in a 1:3 molar ratio. The mechanism of action is multifaceted, primarily involving the stimulation of the host's immune response.

Immunomodulatory Effects

Inosine Pranobex enhances cell-mediated immunity. It promotes the differentiation and proliferation of T-lymphocytes, particularly inducing a Th1-type response. This leads to an increased production of pro-inflammatory cytokines such as Interleukin-2 (IL-2) and Interferon-gamma (IFN- γ). Furthermore, it boosts the cytotoxic activity of Natural Killer (NK) cells and enhances the chemotaxis and phagocytosis of neutrophils, monocytes, and macrophages.

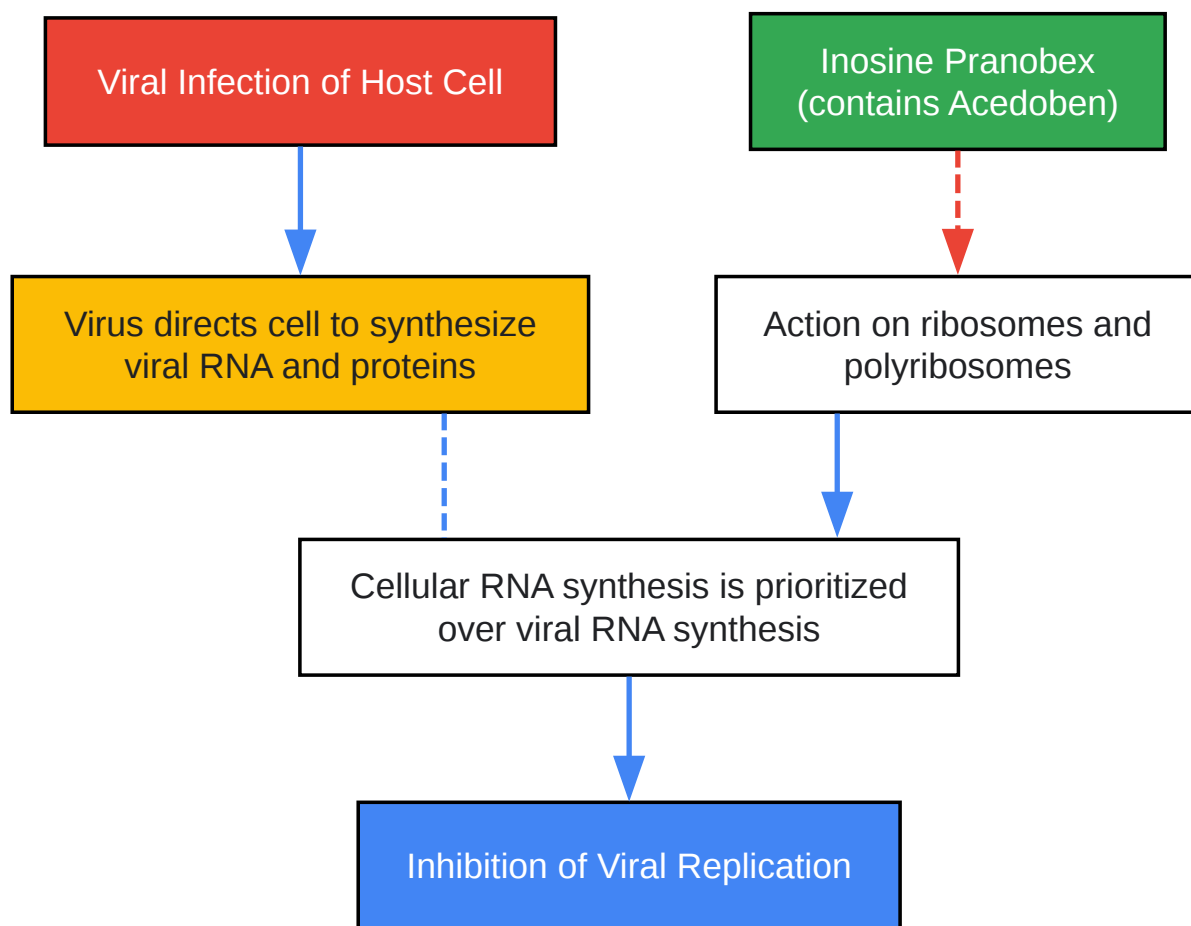


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Immunomodulatory Signaling of Inosine Pranobex

Antiviral Properties

In addition to its immunomodulatory effects, Inosine Pranobex exhibits direct antiviral activity. It is believed to inhibit viral RNA synthesis and replication. One proposed mechanism suggests that it acts on cellular ribosomes and polyribosomes, preserving their structure and function, thereby favoring the synthesis of cellular RNA over viral RNA. This action impedes the virus's ability to replicate its genetic material and multiply.



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Proposed Antiviral Mechanism of Inosine Pranobex

Experimental Protocols

Detailed experimental protocols specifically for **Acedoben sodium** are not readily available in the public domain. Research involving this compound is predominantly in the context of Inosine Pranobex. Methodologies for studying the effects of Inosine Pranobex would typically involve standard immunological and virological assays, such as:

- **Lymphocyte Proliferation Assays:** To measure the proliferation of T-lymphocytes in response to mitogens or antigens, with and without the presence of the drug.

- Cytokine Quantification: Using techniques like ELISA or flow cytometry to measure the levels of cytokines (e.g., IL-2, IFN- γ) produced by immune cells.
- Natural Killer (NK) Cell Cytotoxicity Assays: To assess the ability of NK cells to kill target cells.
- Viral Plaque Assays: To determine the reduction in viral replication in cell cultures treated with the compound.
- Quantitative PCR (qPCR): To quantify the levels of viral RNA in treated versus untreated cells.

Summary

Acedoben sodium is a chemical compound whose biological significance is primarily understood through its role in the immunomodulatory drug Inosine Pranobex. Within this complex, it contributes to a dual mechanism of action that enhances the host's immune response against viral infections while also directly interfering with viral replication. For researchers and drug development professionals, the study of **Acedoben sodium** will likely continue to be intertwined with the broader investigation of Inosine Pranobex and its therapeutic applications.

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References

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